

4-Butyl-2-methylaniline safety precautions and MSDS

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Compound of Interest

Compound Name: 4-Butyl-2-methylaniline

Cat. No.: B126901

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This guide provides essential safety information, troubleshooting advice, and handling protocols for **4-Butyl-2-methylaniline** (CAS: 72072-16-3), intended for researchers, scientists, and professionals in drug development.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: What are the primary hazards associated with **4-Butyl-2-methylaniline**?

A1: **4-Butyl-2-methylaniline** is a chemical that must be handled with care. While specific hazard data is limited, related aniline compounds are known to be toxic if swallowed, in contact with skin, or if inhaled.[1][2] It may also cause skin and serious eye irritation.[1] Long-term exposure to similar compounds has been linked to potential organ damage. Always consult the most current Safety Data Sheet (SDS) before use and handle the substance under the assumption that it is hazardous.

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: To ensure safety, a comprehensive PPE setup is mandatory. This includes:

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields or a face shield.[2][3]

- Hand Protection: Use chemical-impermeable gloves that have been inspected for integrity before use.[1][3]
- Body Protection: Wear fire and flame-resistant, impervious clothing to prevent skin contact. [3]
- Respiratory Protection: If working outside a fume hood, or if exposure limits are exceeded, use a full-face respirator with appropriate cartridges.[1][3]

Q3: My stored **4-Butyl-2-methylaniline** has developed a darker color. Is it safe to use?

A3: Anilines can change color over time due to oxidation or exposure to light and air. This change may indicate degradation and the formation of impurities, which could impact experimental results. It is recommended to verify the purity of the material using an appropriate analytical method (e.g., NMR, GC-MS) before proceeding. For optimal stability, store the container tightly closed in a dry, cool, and well-ventilated place, away from incompatible materials.[1][3]

Q4: What should I do in case of an accidental spill?

A4: In the event of a spill, evacuate personnel to a safe area immediately, keeping them upwind of the spill.[3] Remove all sources of ignition.[3] Ventilate the area. For containment, use spark-proof tools and liquid-absorbent material.[3] Collect the absorbed material into a suitable, closed container for disposal according to local regulations.[3] Do not let the chemical enter drains, as it can be harmful to aquatic life.[1]

Q5: How should I properly dispose of waste containing **4-Butyl-2-methylaniline**?

A5: Waste material should be treated as hazardous. It can be disposed of by a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing.[3] Do not contaminate water, foodstuffs, or discharge into sewer systems.[3] All disposal practices must be in accordance with local, state, and federal regulations.

Quantitative Safety and Property Data

The following tables summarize key quantitative data for **4-Butyl-2-methylaniline** and related toxicological information for similar aniline compounds.

Table 1: Physicochemical Properties of **4-Butyl-2-methylaniline**

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₇ N	[4]
Molecular Weight	163.26 g/mol	[4]
CAS Number	72072-16-3	[4]
Density	0.939 g/cm ³ (Predicted)	[3][5]
Boiling Point	264.3 °C (Predicted)	[5]
Solubility	Chloroform (Slightly), Ethyl Acetate (Slightly)	[3]

Table 2: Toxicological Data for Related Anilines (for reference)

Compound / Test	Value	Classification	Source
N-methylaniline (ATE)	LD50 Oral: 100 mg/kg	Toxic if swallowed	[6]
N-methylaniline (ATE)	LD50 Dermal: 300 mg/kg	Toxic in contact with skin	[6]
N-methylaniline (ATE)	LC50 Inhalation: 3 mg/l (4h)	Toxic if inhaled	[6]
4-Butylaniline	-	Toxic if swallowed, in contact with skin or if inhaled	[1]

ATE: Acute Toxicity Estimate. Data for closely related compounds should be used for guidance only, assuming a similar hazard profile in the absence of specific data for **4-Butyl-2-methylaniline**.

Experimental Workflows & Protocols

While specific experimental protocols are proprietary and application-dependent, the following diagrams illustrate mandatory safety and handling workflows for using **4-Butyl-2-methylaniline** in a laboratory setting.

Caption: General laboratory workflow for safe handling and disposal.



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